Technical Guide: Synthesis of 2-Hydroxy-5-methoxy-4-methylbenzoic Acid

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Compound of Interest

Compound Name:	*2-Hydroxy-5-methoxy-4-methylbenzoic acid*
Cat. No.:	*B11908745*

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Retrosynthetic Analysis & Strategy

The target molecule is a tetra-substituted benzene ring. The strategic disconnection focuses on the carboxyl group (-COOH). Introducing this group ortho to the hydroxyl moiety via a stepwise formylation-oxidation sequence allows for greater control than direct carboxylation.

- Target: **2-Hydroxy-5-methoxy-4-methylbenzoic acid**[1][2]
- Primary Disconnection: C1-C(O) bond cleavage.
- Key Intermediate: 2-Hydroxy-5-methoxy-4-methylbenzaldehyde.
- Starting Material: 4-Methoxy-3-methylphenol (Commercial or synthesized from o-methylanisole).

Structural Logic

The precursor, 4-Methoxy-3-methylphenol, possesses a specific substitution pattern (1-OH, 3-Me, 4-OMe) that directs electrophilic aromatic substitution (EAS) to the vacant C6 position.

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- C2 Position: Sterically hindered by the adjacent methyl group (C3) and hydroxyl group (C1).
- C6 Position: Sterically accessible and activated ortho by the hydroxyl group and meta by the methyl group.
- Result: High regioselectivity for the 6-position (which becomes C2 in the final benzoic acid numbering).

Synthesis Pathway Visualization

The following diagram illustrates the complete synthetic workflow, including the preparation of the phenol precursor and the subsequent functionalization.

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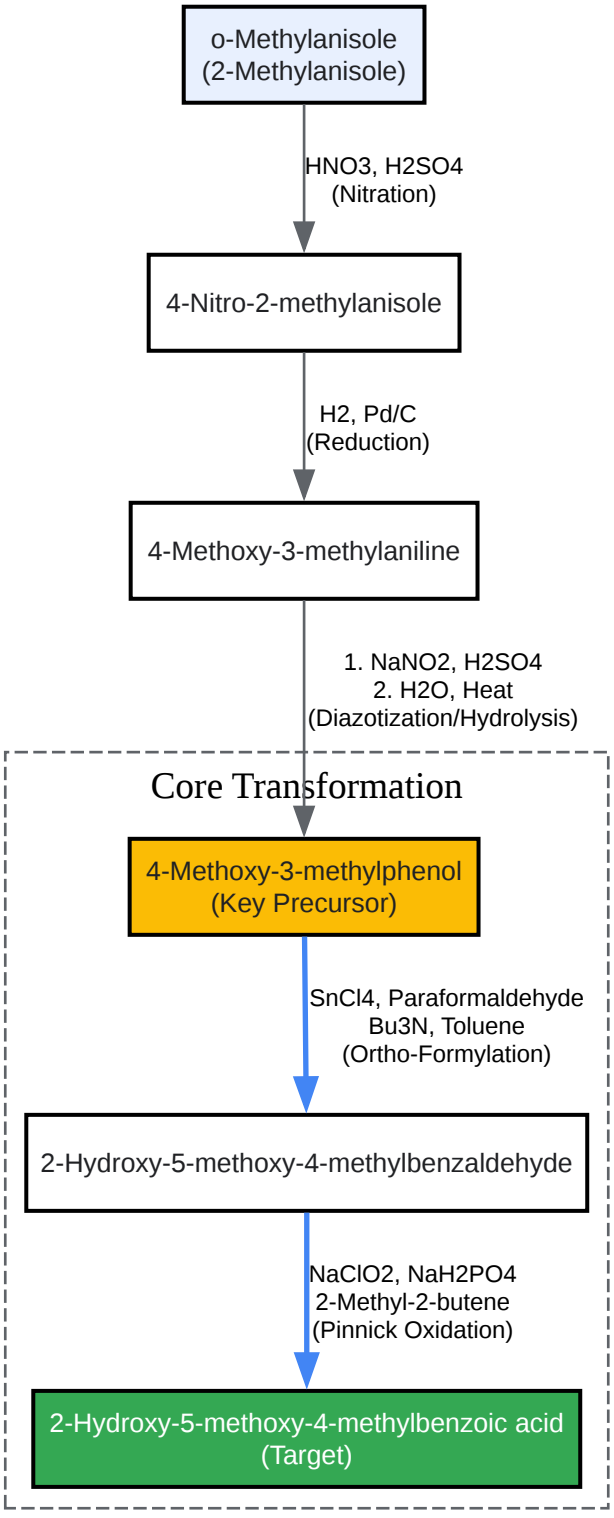

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Caption: Stepwise synthesis from o-methylanisole to the target benzoic acid via regioselective formylation.

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Detailed Experimental Protocols

Phase 1: Preparation of Precursor (If not purchased)

Target: 4-Methoxy-3-methylphenol Note: This compound is commercially available (CAS 14786-82-4). If sourcing, proceed directly to Phase 2.

Protocol Summary:

- Nitration:o-Methylanisole is nitrated with HNO_3/H_2SO_4. The methoxy group directs para, yielding 4-nitro-2-methylanisole as the major isomer.
- Reduction: Catalytic hydrogenation (H_2/Pd-C) converts the nitro group to an amine.
- Hydrolysis: Diazotization with $NaNO_2/H_2SO_4$ followed by thermal hydrolysis yields the phenol.

Phase 2: Regioselective Ortho-Formylation

Target: 2-Hydroxy-5-methoxy-4-methylbenzaldehyde Method: Tin(IV) Chloride Mediated Formylation Rationale: Unlike the Reimer-Tiemann reaction, which can be messy and low-yielding, the use of $SnCl_4$ with paraformaldehyde provides excellent regiocontrol for ortho-salicylaldehydes.

Reagents & Conditions:

- Substrate: 4-Methoxy-3-methylphenol (1.0 eq)[3]
- Reagent: Paraformaldehyde (2.2 eq)
- Mediator: Tin(IV) chloride ($SnCl_4$) (0.2 eq - catalytic)
- Base: Tributylamine (Bu_3N) (2.0 eq)
- Solvent: Toluene (Anhydrous)
- Temp: Reflux (100-110°C)

Step-by-Step Protocol:

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- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stirrer, N_2 inlet, and reflux condenser.
- Mixing: Add 4-Methoxy-3-methylphenol (10.0 g, 72 mmol), dry toluene (150 mL), and tributylamine (34 mL, 144 mmol). Stir at room temperature (RT) for 15 mins.
- Catalyst Addition: Add $SnCl_4$ (1.7 mL, 14.4 mmol) dropwise. The solution may darken. Stir for 20 mins.
- Formylation: Add paraformaldehyde (4.8 g, 158 mmol) in one portion.
- Reaction: Heat the mixture to 100°C for 8–10 hours. Monitor via TLC (Hexane:EtOAc 8:2). The aldehyde spot will appear less polar than the phenol due to intramolecular H-bonding.
- Workup: Cool to RT. Pour the mixture into water (200 mL) acidified to pH 2 with 2N HCl. Extract with diethyl ether (3 x 100 mL).
- Purification: Wash combined organics with brine, dry over $MgSO_4$, and concentrate. Purify via flash column chromatography (Silica gel, Hexane/EtOAc gradient).
- Yield Expectation: 75–85%.

Phase 3: Pinnick Oxidation to Carboxylic Acid

Target: **2-Hydroxy-5-methoxy-4-methylbenzoic acid** Method: Sodium Chlorite Oxidation (Pinnick/Kraus Conditions) Rationale: This method oxidizes aldehydes to carboxylic acids without affecting the phenol or methoxy ether. It avoids the harsh conditions of $KMnO_4$ or chromic acid.

Reagents & Conditions:

- Substrate: 2-Hydroxy-5-methoxy-4-methylbenzaldehyde (1.0 eq)
- Oxidant: Sodium chlorite ($NaClO_2$) (1.5 eq)
- Scavenger: 2-Methyl-2-butene (5.0 eq) (Scavenges HOCl byproduct)
- Buffer: NaH_2PO_4 (1.2 eq)

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- Solvent: t-Butanol / Water (3:1)

Step-by-Step Protocol:

- Dissolution: Dissolve the aldehyde (5.0 g, 27.7 mmol) in t-butanol (60 mL) and 2-methyl-2-butene (15 mL).
- Oxidant Prep: Prepare a solution of $NaClO_2$ (3.76 g, 41.5 mmol) and NaH_2PO_4 (4.0 g, 33.2 mmol) in water (20 mL).
- Addition: Add the aqueous oxidant solution dropwise to the aldehyde mixture at RT over 30 minutes. The solution may turn yellow.
- Reaction: Stir at RT for 2–4 hours. Monitor by TLC (acid spot will streak or stay at baseline; use bromocresol green stain).
- Workup: Volatiles (t-BuOH) are removed under reduced pressure. The aqueous residue is diluted with water (50 mL) and extracted with hexane (to remove unreacted scavenger).
- Acidification: Acidify the aqueous layer to pH 2 with 1N HCl. The product usually precipitates as a white solid.
- Isolation: Filter the precipitate. If no precipitate forms, extract with Ethyl Acetate (3 x 50 mL), dry, and concentrate.
- Recrystallization: Recrystallize from Ethanol/Water to obtain high-purity needles.

Quantitative Data Summary

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Parameter	Phase 2 (Formylation)	Phase 3 (Oxidation)
Reagent Stoichiometry	Phenol (1.0) : Paraformaldehyde (2.2)	Aldehyde (1.0) : $NaClO_2$ (1.5)
Catalyst/Mediator	$SnCl_4$ (0.2 eq), Bu_3N (2.0 eq)	2-Methyl-2-butene (Scavenger)
Temperature	100°C (Reflux)	20–25°C (RT)
Time	8–10 Hours	2–4 Hours
Typical Yield	75–85%	85–95%
Purification	Flash Chromatography	Recrystallization (EtOH/H_2O)
Key Impurity	Unreacted Phenol	Chlorinated byproducts (if scavenger omitted)

Critical Quality Attributes (CQA) & Troubleshooting

Regiochemistry Validation

- 1H NMR Diagnostic: The aromatic region is critical.
  - Precursor: Two aromatic protons are para to each other (singlets or weak doublets).
  - Product: The aldehyde proton (-CHO) typically appears at ~11.0 ppm. The phenolic -OH (hydrogen-bonded) appears downfield (>10 ppm).
  - Coupling: The two aromatic protons in the final product are para to each other (positions 3 and 6). They should appear as singlets. If splitting (J ~8 Hz) is observed, ortho-formylation occurred at the wrong position (highly unlikely due to sterics).

Self-Validating System (Trustworthiness)

- Pinnick Oxidation Color Change: The reaction mixture should remain pale yellow. If it turns dark brown/black, HOCl is not being scavenged efficiently; add more 2-methyl-2-butene immediately.
- Phase 2 Acidification: During the workup of the formylation, ensure pH < 3 to break the tin-phenoxide complex completely; otherwise, yield loss occurs in the aqueous layer.

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  - PubChem Compound Summary.[3]
- Precursor Synthesis (4-Methoxy-3-methylphenol)
  - BenchChem Protocols: Synthesis of substituted phenols via diazonium hydrolysis.
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